

# Flueneitil: A Chemical and Toxicological Overview

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## Compound of Interest

Compound Name: *Flueneitil*

Cat. No.: *B1672873*

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Introduction:

**Flueneitil** is a synthetic organic compound formerly utilized as an insecticide and acaricide.[1] [2] While no longer in production or registered for use as a pesticide in the United States, its chemical properties and historical application remain of interest to researchers in environmental science and toxicology.[1][2] This technical guide provides a concise summary of the available information on **Flueneitil**, focusing on its chemical identity and known characteristics.

## Chemical Identification and Nomenclature

The compound is systematically identified by its IUPAC name, 2-fluoroethyl 2-(4-phenylphenyl)acetate.[1] It is also recognized by a variety of synonyms and registry numbers, which are crucial for cross-referencing in chemical databases and historical literature.

Table 1: Chemical Identifiers for **Flueneitil**

Identifier Type	Identifier
IUPAC Name	2-fluoroethyl 2-(4-phenylphenyl)acetate
CAS Number	4301-50-2
Molecular Formula	C16H15FO2
Molecular Weight	258.29 g/mol
InChIKey	XAERLJMOUYEBAB-UHFFFAOYSA-N
Synonyms	Fluenethyl, Mytrol, Lambrol, Fluenyl, 2-Fluoroethyl 4-biphenylacetate, TH 367-1, M 2060

## Physicochemical Properties

**Fluenetil** is described as a solid under standard conditions. While detailed experimental data is scarce, some estimated and reported physical and chemical properties are summarized below.

Table 2: Physicochemical Properties of **Fluenetil**

Property	Value
Physical State	Solid
Boiling Point	373.6 °C at 760 mmHg (estimated)
Flash Point	173.6 °C (estimated)
Density	1.1556 g/cm <sup>3</sup> (estimate)
Water Solubility	Likely insoluble

## Toxicological Profile and Handling

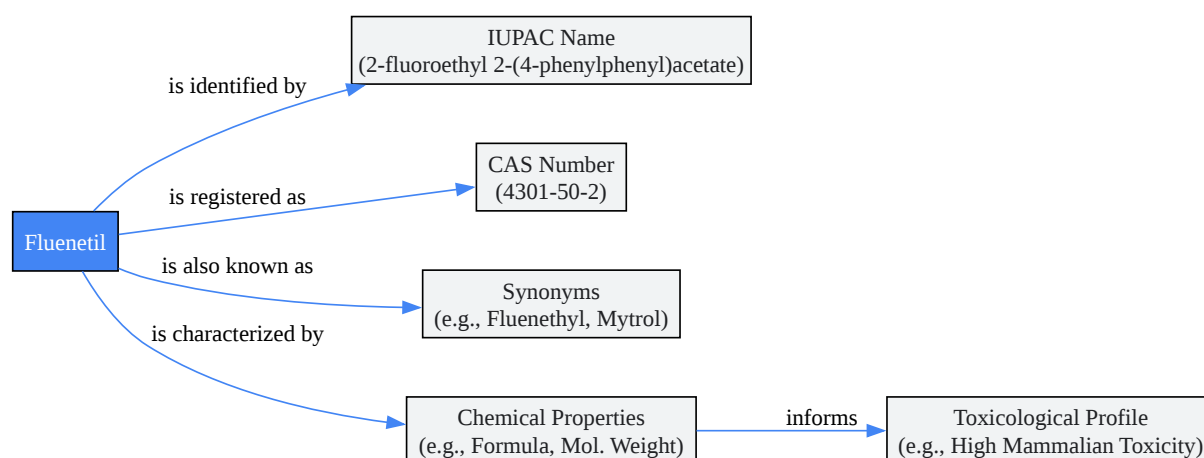
Available information indicates that **Fluenetil** is highly toxic to mammals. Acute exposure may lead to symptoms such as headache, dizziness, weakness, and nausea. It can cause irritation to the eyes, skin, and respiratory tract. Due to its toxicity, stringent safety precautions are necessary when handling this compound. Standard protocols for handling toxic solid pesticides

should be followed, including the use of personal protective equipment and working in a well-ventilated area.

## Experimental Protocols and Mechanism of Action

Detailed experimental protocols for the synthesis or application of **Fluenetil** are not readily available in the public domain, largely due to its discontinued production. The specific biochemical mechanism of action and associated signaling pathways for its insecticidal and acaricidal activity have not been well-documented in publicly accessible scientific literature. General information suggests it belongs to the chemical class of fluorinated esters.

## Logical Relationship of Fluenetil Identification



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Caption: Logical flow from the common name "**Fluenetil**" to its various chemical identifiers and properties.

Conclusion:

**Fluometil** represents a chemical entity with a history in pesticide application that is now largely confined to chemical databases and toxicological archives. For researchers and scientists, the primary available data revolves around its chemical identity and fundamental physicochemical properties. The absence of detailed public information on its synthesis, mechanism of action, and specific biological effects underscores its status as a legacy chemical with limited current research interest. Any future handling or study of this compound should be approached with significant caution due to its noted high toxicity.

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## References

- 1. Fluometil | C16H15FO2 | CID 20288 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. echemi.com [echemi.com]
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